

Synonyms and alternative names for 2-Phenoxyethyl methacrylate

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Compound of Interest

Compound Name: 2-Phenoxyethyl methacrylate

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An In-depth Technical Guide to 2-Phenoxyethyl Methacrylate

This guide provides a comprehensive overview of **2-Phenoxyethyl methacrylate** (POEMA), a functional methacrylate monomer. It is intended for researchers, scientists, and professionals in drug development and polymer chemistry, offering detailed information on its synonyms, chemical properties, and relevant experimental procedures.

Synonyms and Alternative Names

2-Phenoxyethyl methacrylate is known by several alternative names in scientific literature and commercial products.^{[1][2][3][4][5][6]} A comprehensive list of these synonyms is provided below for clear identification and literature searching.

Synonym	Reference
Methacrylic Acid 2-Phenoxyethyl Ester	[1][4]
Ethylene Glycol Monophenyl Ether Methacrylate	[1]
Phenoxyethylmethacrylate	[2][3][4][6]
B-PHENOXYETHYL METHACRYLATE	[2][4]
2-Phenoxyethyl methacrylate(PHEMA)	[2][4]
Methacrylicacid,2-phenoxyethylester	[2][4]
2-Methylacrylic acid 2-phenoxyethyl ester	[2][3][4][6]
2-Propenoic acid, 2-methyl-, 2-phenoxyethyl ester	[3][5][6]
Sartomer 340 (SR 340)	[5]
Light Acrylate PO	[5]
Light Ester PO	[5]
NK Ester PHE 1G	[5]
FA 310M	[5]
2-Phenoxyethylene glycol methacrylate	[5]
2-Phenoxyethyl 2-methylprop-2-enoate	[5]
Mirammer M 141	[5]

Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **2-Phenoxyethyl methacrylate**.

Property	Value	Reference
CAS Number	10595-06-9	[1] [2] [3] [5] [6]
Molecular Formula	C12H14O3	[1] [2] [3] [4] [6]
Molecular Weight	206.24 g/mol	[1] [2] [4] [6]
Density	1.079 g/cm ³	[3] [5] [6]
Boiling Point	130-132 °C at 8 mmHg	[3] [6]
Flash Point	100 °C	[3] [6]
Refractive Index (n _{20/D})	1.513	[2] [3] [4] [5] [6]
Water Solubility	230 mg/L at 20 °C	[3] [6]
Vapor Pressure	0.35 Pa at 25 °C	[3] [6]

Applications

2-Phenoxyethyl methacrylate is a versatile monomer utilized in a variety of applications owing to its unique properties. The phenoxyethyl group contributes to enhanced adhesion, thermal stability, and chemical resistance.[\[7\]](#)

- **Coatings and Paints:** It improves adhesion, scratch resistance, and weatherability in protective coatings.[\[7\]](#)
- **Adhesives and Sealants:** This monomer enhances the bonding strength and flexibility of industrial adhesives.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- **3D Printing Resins:** It is used in UV-curable formulations to improve the durability, resolution, and mechanical performance of printed objects.[\[7\]](#)
- **Optical and Electronic Coatings:** POEMA provides transparency and chemical resistance for lenses, touchscreens, and electronic displays.[\[7\]](#)
- **Polymer Modifiers:** It can be incorporated into polymer structures to enhance flexibility and impact resistance.[\[7\]](#)

- Biomedical Applications: While research on POEMA itself is specific, related methacrylate polymers like Poly(2-hydroxyethyl methacrylate) (PHEMA) are extensively studied for drug delivery systems, hydrogels, and contact lenses due to their biocompatibility.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Experimental Protocols

Detailed experimental protocols for the synthesis and polymerization of **2-Phenoxyethyl methacrylate** are not readily available in the provided search results. However, the polymerization of methacrylate monomers, particularly structurally similar ones like 2-hydroxyethyl methacrylate (HEMA) and methyl methacrylate (MMA), follows well-established procedures. The following sections describe generalized protocols that can be adapted for **2-Phenoxyethyl methacrylate**.

Monomer Purification

Prior to polymerization, it is often necessary to purify the monomer to remove inhibitors (like hydroquinone and monomethyl ether hydroquinone, which are often added for stabilization) and other impurities.

General Procedure:

- Washing: The monomer can be washed with an aqueous alkali solution (e.g., 5% NaOH) to remove acidic inhibitors, followed by washing with deionized water until the washings are neutral.[\[13\]](#)
- Drying: The washed monomer is then dried over an anhydrous salt such as MgSO₄ or CaCl₂.[\[13\]](#)[\[14\]](#)
- Distillation: The dried monomer is distilled under reduced pressure to achieve high purity.[\[14\]](#)
- Inhibitor Removal by Column Chromatography: An alternative method involves passing the monomer through a column of a suitable adsorbent like neutral alumina to remove the inhibitor.[\[14\]](#)

Free Radical Polymerization

This is a common method for synthesizing polymers from methacrylate monomers.

Materials:

- **2-Phenoxyethyl methacrylate** (purified)
- Initiator (e.g., 2,2'-Azobisisobutyronitrile - AIBN, or a peroxide initiator)[[13](#)]
- Solvent (e.g., 1,4-dioxane, toluene, or methyl ethyl ketone)[[13](#)]
- Reaction vessel (e.g., Schlenk flask)
- Inert gas supply (Nitrogen or Argon)

Procedure:

- The purified monomer and solvent are added to the reaction vessel.
- The initiator is added to the mixture.
- The solution is degassed by several freeze-pump-thaw cycles or by bubbling an inert gas (N₂ or Ar) through it for a period of time to remove dissolved oxygen, which can inhibit polymerization.[[13](#)][[14](#)]
- The reaction vessel is sealed and heated to a specific temperature (e.g., 50-90 °C) in a thermostated oil bath to initiate polymerization.[[14](#)]
- The polymerization is allowed to proceed for a predetermined time to achieve the desired conversion.
- The reaction is terminated, often by cooling the mixture and exposing it to air.[[14](#)]
- The resulting polymer is precipitated in a non-solvent (e.g., diethyl ether/hexane mixture), filtered, and dried in a vacuum oven until a constant weight is achieved.[[13](#)]

Atom Transfer Radical Polymerization (ATRP)

ATRP is a controlled radical polymerization technique that allows for the synthesis of polymers with well-defined molecular weights and low polydispersity.

Materials:

- **2-Phenoxyethyl methacrylate** (purified)
- Initiator (e.g., an alkyl halide like ethyl 2-bromoisobutyrate)[[15](#)]
- Catalyst (e.g., a copper(I) halide like CuBr or CuCl)[[15](#)]
- Ligand (e.g., a bipyridine derivative like 2,2'-bipyridine or N,N,N',N'',N''-pentamethyldiethylenetriamine - PMDETA)[[14](#)]
- Solvent (e.g., a mixture of methyl ethyl ketone and 1-propanol, or diphenyl ether)[[15](#)]
- Reaction vessel (e.g., Schlenk flask)
- Inert gas supply (Nitrogen or Argon)

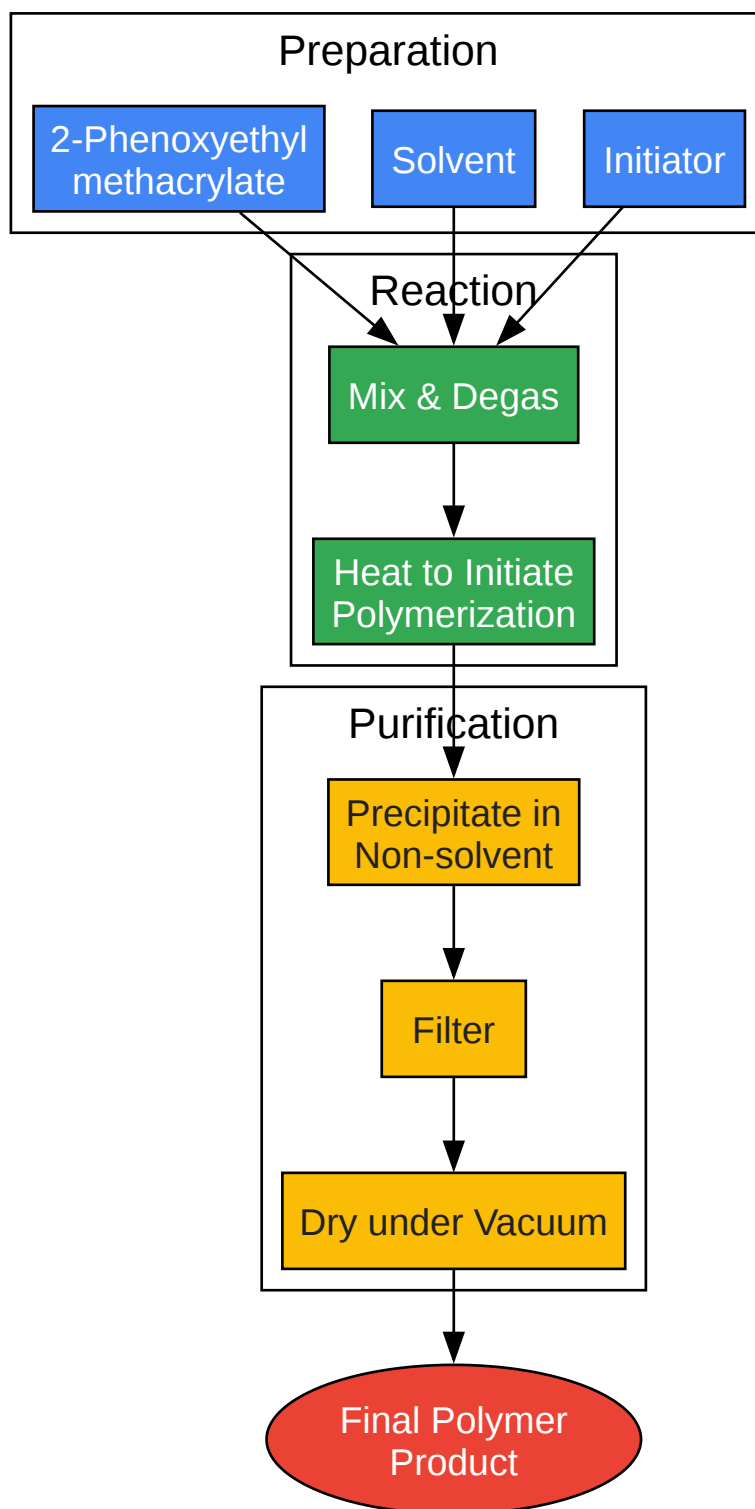
Procedure:

- The monomer, solvent, and catalyst (e.g., CuCl₂ if using AGET ATRP) are added to a Schlenk flask and deoxygenated.[[14](#)]
- In a separate flask, the catalyst (e.g., CuBr) and ligand are added and the flask is evacuated and backfilled with inert gas.
- The deoxygenated monomer solution is transferred to the catalyst/ligand mixture via a cannula.
- The initiator is then added via syringe to start the polymerization.
- The reaction is stirred at a specific temperature (e.g., 50-90 °C).[[14](#)][[15](#)]
- Samples may be taken periodically to monitor the conversion and molecular weight evolution.
- The polymerization is stopped by exposing the catalyst to air.
- The polymer is typically purified by passing the solution through a column of neutral alumina to remove the copper catalyst, followed by precipitation in a non-solvent.

Workflow Visualizations

The following diagrams illustrate generalized workflows relevant to the use of **2-Phenoxyethyl methacrylate**.

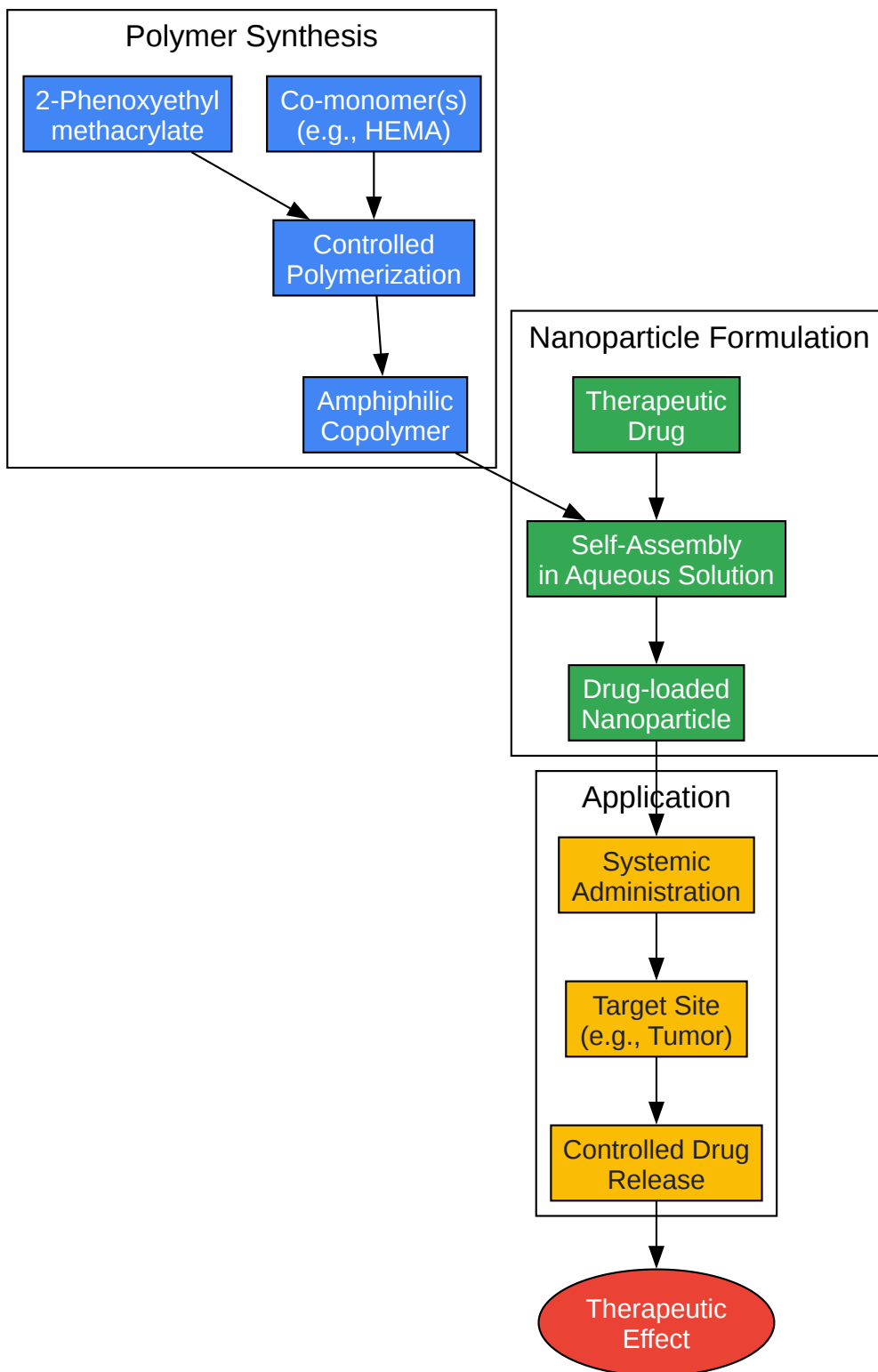
General Workflow for Free Radical Polymerization



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Caption: Workflow for Free Radical Polymerization.

Conceptual Application in Drug Delivery

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Caption: Application in Drug Delivery Systems.

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